

Operational Guide: Proper Disposal of 2(1H)-Quinazolinone, 5-chloro-

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Compound of Interest

Compound Name: 2(1H)-Quinazolinone, 5-chloro-

Cat. No.: B1646539

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Executive Summary & Chemical Assessment

2(1H)-Quinazolinone, 5-chloro- is a halogenated heterocyclic compound.^[1] Unlike standard organic waste, the presence of the chlorine atom at the 5-position mandates specific disposal protocols to prevent the formation of acidic gases (HCl) or persistent organic pollutants (dioxins/furans) during incineration.^[1]

Core Directive: This compound must be managed as Halogenated Hazardous Waste. Under no circumstances should it be disposed of in general trash or non-halogenated solvent streams.^[1]

Hazard Profile (GHS Classification)

Note: While specific data for the 5-chloro isomer is less common than the 4-isomer, the following classification is derived from the quinazolinone scaffold and halogenated analogues.

Hazard Class	Category	H-Code	Statement
Acute Toxicity (Oral)	4	H302	Harmful if swallowed. [1]
Skin Irritation	2	H315	Causes skin irritation. [1][2][3]
Eye Irritation	2A	H319	Causes serious eye irritation.[1][2][3]
STOT - SE	3	H335	May cause respiratory irritation.[1][2][3]

Pre-Disposal Logistics & Safety

Before handling waste, establish a "Self-Validating" safety zone.[1] This ensures that if a failure occurs (e.g., bag rupture), the operator is already protected.[1]

Personal Protective Equipment (PPE) Matrix

Body Part	PPE Requirement	Rationale
Respiratory	N95 or P100 Respirator	Prevents inhalation of fine particulates (H335).[1]
Hands	Nitrile Gloves (Double gloving recommended)	Chemical resistance to halogenated aromatics.[1]
Eyes	Chemical Splash Goggles	Prevents corneal damage from dust/splash (H319).[1]
Body	Lab Coat (Buttoned) + Long Sleeves	Minimizes skin contact absorption.[1]

Waste Characterization & Stream Selection

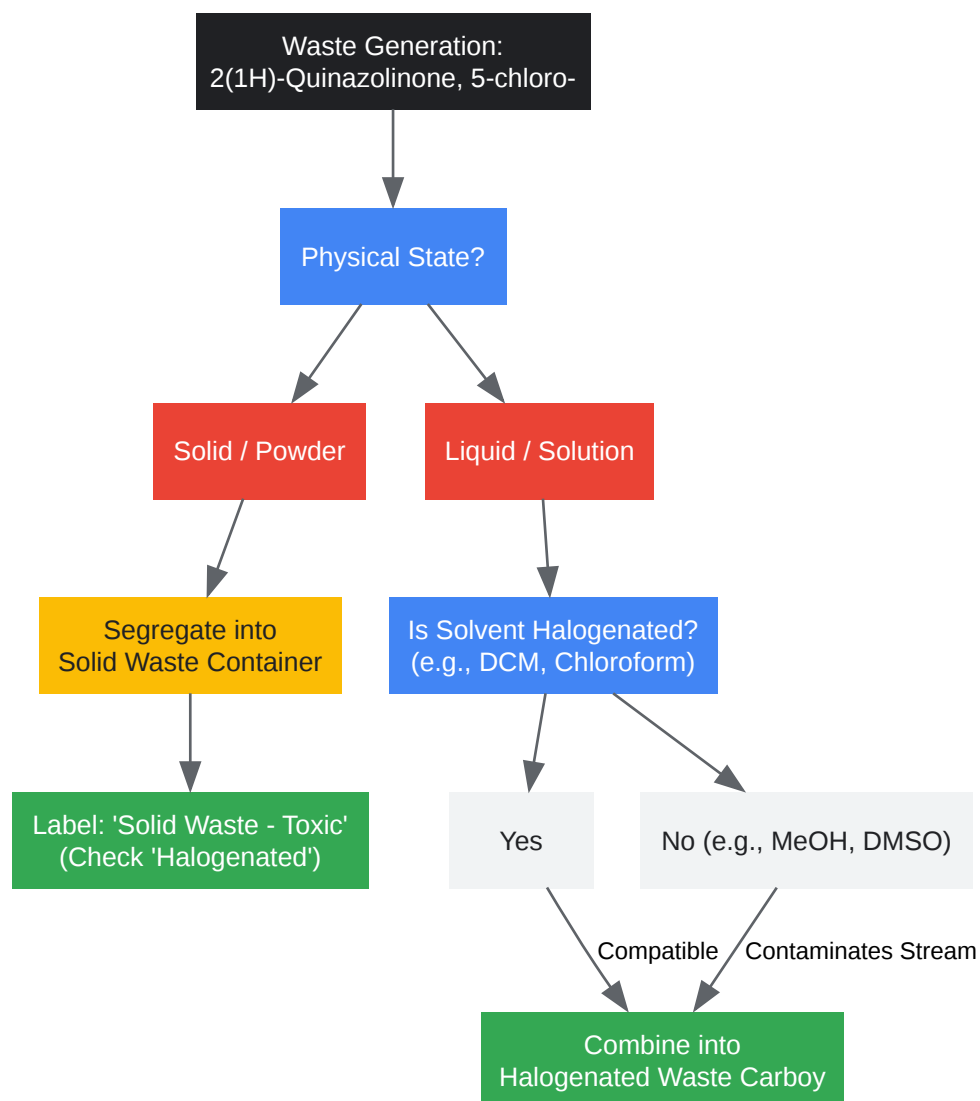
The critical decision point in disposing of CAS 16064-14-5 is the Halogen Content.[1]

- The Mechanism: Standard incinerators operate at temperatures sufficient for hydrocarbons. [1] However, halogenated compounds require higher temperatures and specific scrubbers to

neutralize the hydrochloric acid (HCl) produced upon combustion.[1]

- The Rule: If **2(1H)-Quinazolinone, 5-chloro-** is present in a mixture, the entire mixture is classified as Halogenated Waste.[1]

Workflow Visualization: Disposal Decision Tree



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Figure 1: Decision logic for segregating 5-chloro-2(1H)-quinazolinone waste. Note that even non-halogenated solvents become "Halogenated Waste" once this compound is dissolved in them.[1]

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Substance)

Applicability: Expired stocks, contaminated weighing boats, spill cleanup debris.[1]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a dedicated solid waste drum.[1]
- Primary Containment: Place the substance in a sealable bag (Zip-lock style) or screw-top vial. Do not pour loose powder directly into a large drum to avoid dust generation.[1]
- Secondary Containment: Place the sealed primary container into the waste drum.
- Labeling:
 - Attach a hazardous waste tag.[1]
 - Constituents: Write "**2(1H)-Quinazolinone, 5-chloro-**".
 - Hazards: Check "Toxic" and "Irritant".[1]
 - Critical: Clearly mark/check the box for "Halogenated".[1]

Protocol B: Liquid Waste (Solutions)

Applicability: Reaction mixtures, mother liquors, HPLC waste.[1]

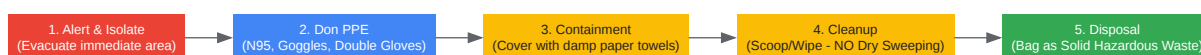
- Compatibility Check: Ensure the solution does not contain strong oxidizers (e.g., peroxides, nitric acid) which may react with the quinazolinone ring or the solvent.[1]
- Stream Selection:
 - Destination: Halogenated Solvent Waste (often Blue Tag/Can).[1]
 - Why? Even if dissolved in Methanol (non-halogenated), the presence of the chloro-compound renders the mixture halogenated for incineration purposes.[1]
- Transfer: Use a funnel to pour into the carboy. Avoid splashing.

- Log Entry: Record the approximate concentration and volume on the waste log sheet.

Emergency Response: Spill Procedures

In the event of a spill, immediate containment is required to prevent respiratory exposure and environmental release.[4][5]

Spill Cleanup Workflow



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Figure 2: Step-by-step response for solid spills. The use of damp towels (Step 3) is critical to prevent the generation of airborne dust.

Specific Cleanup Steps:

- Isolate: Mark the area.[1]
- Dampen: Gently lay paper towels soaked in water (or compatible solvent like ethanol) over the powder.[1] This prevents dust from becoming airborne.[1][2][3][5][6]
- Collect: Scoop the wet material and towels into a heavy-duty waste bag.
- Decontaminate: Wipe the surface with soap and water 3 times.[1]
- Verification: Visual inspection for white/off-white residue.[1]

Regulatory Compliance (US Focus)

This guide aligns with the Resource Conservation and Recovery Act (RCRA) standards.[1]

- Waste Coding: While **2(1H)-Quinazolinone, 5-chloro-** is not explicitly "P-Listed" or "U-Listed" by specific CAS number in 40 CFR 261.33 [1], it must be evaluated for characteristics.[1]

- Generator Responsibility: Under 40 CFR 262.11, the generator must determine if the waste is hazardous. Due to the halogenated nature and toxicity profile, it is treated as Process Waste requiring incineration at a permitted facility.[1]
- Land Disposal Restrictions (LDR): Halogenated Organic Compounds (HOCs) are generally prohibited from land disposal without prior treatment (incineration) [2].[1]

References

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